

An In-depth Technical Guide to 11(E)-Vaccenyl Acetate Research

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Compound of Interest

Compound Name: 11(E)-Vaccenyl acetate

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Introduction

11(E)-Vaccenyl acetate, more commonly referred to in scientific literature as *cis*-vaccenyl acetate (cVA) or (Z)-11-octadecenyl acetate, is a volatile, male-specific pheromone in the fruit fly, *Drosophila melanogaster*.^{[1][2]} It plays a crucial role in regulating a variety of social behaviors, including aggregation, courtship, and aggression.^{[3][4]} Synthesized in the male ejaculatory bulb, cVA is transferred to females during mating and subsequently influences the behavior of other flies in the vicinity.^{[3][5]} This technical guide provides a comprehensive review of the research on cVA, with a focus on its synthesis, biological activity, and the experimental methodologies used to study it. All quantitative data has been summarized in structured tables, and key experimental protocols are detailed. Furthermore, signaling pathways and experimental workflows are visualized using diagrams to facilitate a deeper understanding of the core concepts.

Chemical Synthesis

The stereoselective synthesis of (Z)-11-octadecenyl acetate can be achieved through a multi-step process, primarily involving a Wittig reaction to establish the (Z)-alkene geometry, followed by acetylation.

Experimental Protocol: Synthesis of (Z)-11-octadecenyl acetate

- Wittig Reaction for (Z)-11-octadecen-1-ol formation:
 - Preparation of the phosphonium ylide: Heptyltriphenylphosphonium bromide is prepared by reacting triphenylphosphine with 1-bromoheptane. This phosphonium salt is then deprotonated using a strong, non-stabilizing base such as sodium amide (NaNH_2) or n-butyllithium (n-BuLi) in an aprotic solvent like anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., argon or nitrogen) to form the corresponding ylide.
 - Reaction with the aldehyde: The freshly prepared ylide is then reacted with 11-oxoundecan-1-ol at low temperatures (e.g., $-78\text{ }^\circ\text{C}$) to form the (Z)-alkene. The reaction mixture is allowed to slowly warm to room temperature and stirred until completion.
 - Work-up and purification: The reaction is quenched with a saturated aqueous solution of ammonium chloride (NH_4Cl). The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether). The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate (Na_2SO_4), and the solvent is removed under reduced pressure. The crude product, (Z)-11-octadecen-1-ol, is purified by column chromatography on silica gel.
- Acetylation of (Z)-11-octadecen-1-ol:
 - The purified (Z)-11-octadecen-1-ol is dissolved in a suitable solvent such as dichloromethane (CH_2Cl_2) or pyridine.
 - Acetic anhydride or acetyl chloride is added to the solution, often in the presence of a catalytic amount of a base like pyridine or 4-dimethylaminopyridine (DMAP).
 - The reaction is stirred at room temperature until the alcohol is completely consumed, which can be monitored by thin-layer chromatography (TLC).
 - Work-up and purification: The reaction mixture is washed with water, a dilute acid solution (e.g., 1M HCl) to remove excess base, and then with a saturated sodium bicarbonate (NaHCO_3) solution. The organic layer is dried, and the solvent is evaporated. The final product, (Z)-11-octadecenyl acetate, is purified by column chromatography.

Biological Activity and Quantitative Data

cis-Vaccenyl acetate elicits a range of concentration-dependent behaviors in *Drosophila*. At low concentrations, it acts as an aggregation pheromone, attracting both males and females to food sources.[6] At higher concentrations, it can inhibit male courtship towards mated females and promote male-male aggression.[3]

Table 1: Quantification of cis-Vaccenyl Acetate in *Drosophila melanogaster*

Sample Type	Amount of cVA (ng/fly)	Reference(s)
Mature Male	200 - 2900	[7]
Mated Female (24h post-mating)	9 - 200	[7]

Table 2: Electrophysiological Responses of Olfactory Sensory Neurons to cis-Vaccenyl Acetate

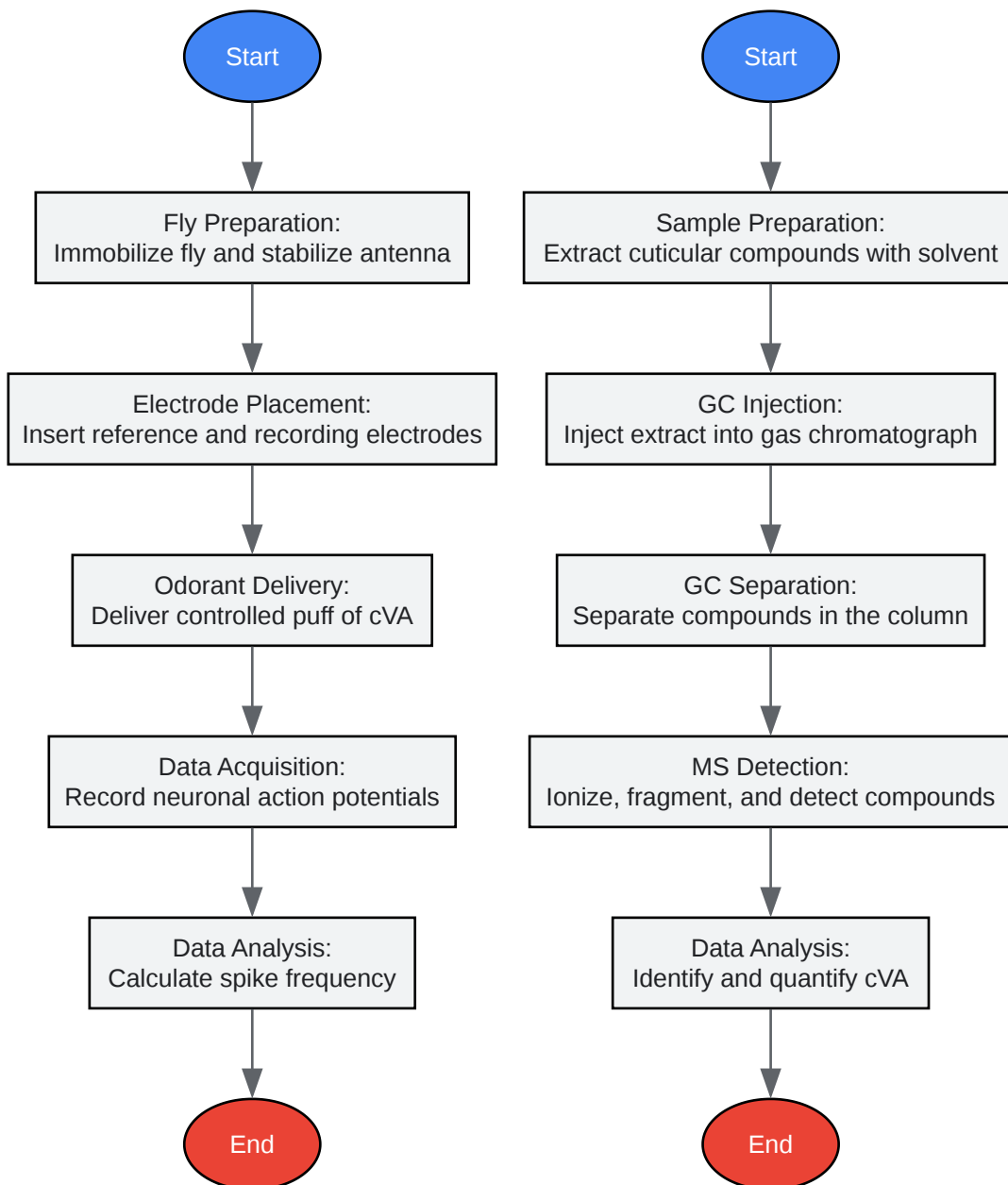
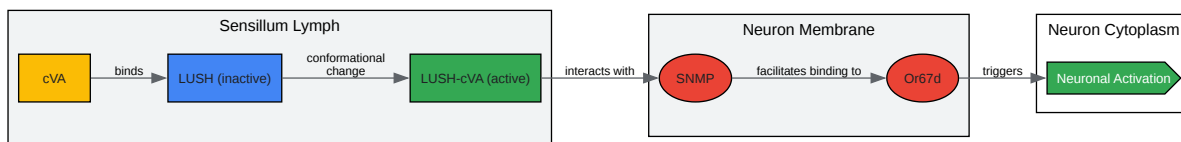
Neuron Type	Stimulus (cVA concentration)	Response (spikes/second)	Reference(s)
Wild-type T1 neuron	1%	36.89 ± 3.43 (stimulated) vs 0.35 ± 0.14 (spontaneous)	[8]
Non-T1 neuron	1%	No significant response	[8]
Or67d-misexpressing non-T1 neuron	0.1% - 100%	Dose-dependent increase in firing rate	[8]

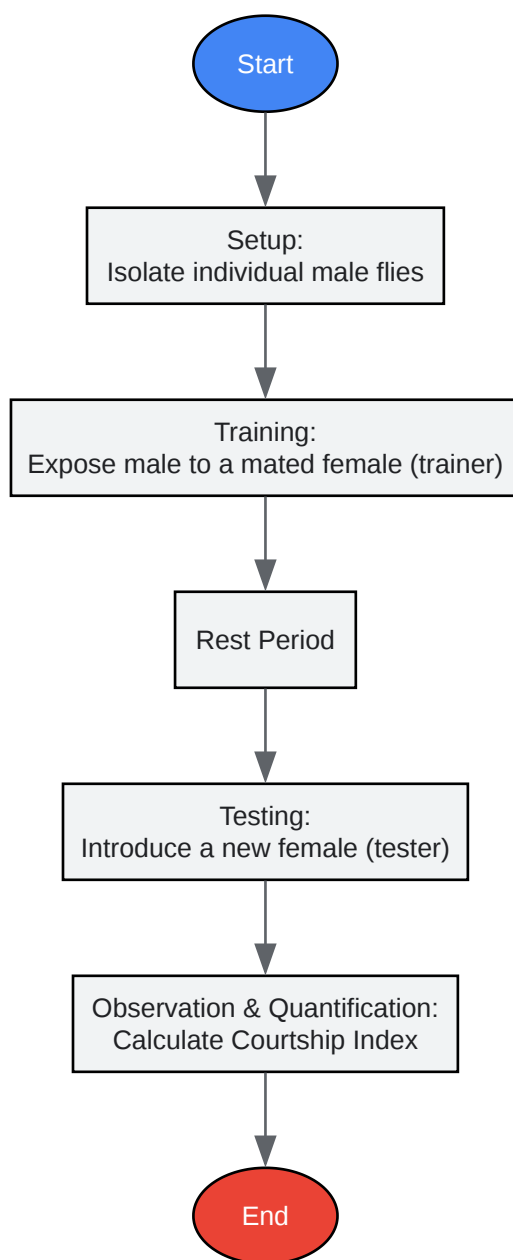
Table 3: Behavioral Responses to cis-Vaccenyl Acetate

Behavior	cVA Dose	Observation	Reference(s)
Courtship Suppression	0.2 ng	Significant suppression of male courtship	
Aggression Promotion	High concentrations	Increased lunging behavior in males	
Aggregation	Low concentrations	Attraction of both males and females	[6]

Signaling Pathway

The detection of cVA is a multi-step process involving an odorant-binding protein (LUSH), a specific odorant receptor (Or67d), and a sensory neuron membrane protein (SNMP).[1][3][9]





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